

# Spectroscopic Profile of 2-Nitrobenzohydrazide: A Technical Guide

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## Compound of Interest

Compound Name:	2-Nitrobenzohydrazide
CAS No.:	606-26-8
Cat. No.:	B091997

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectroscopic data for **2-Nitrobenzohydrazide**. Due to the limited availability of published experimental spectra for this specific compound in public databases, this document presents a comprehensive analysis based on data from its isomers and structurally related molecules. This information is intended to serve as a valuable reference for the identification, characterization, and quality control of **2-Nitrobenzohydrazide** in research and development settings.

## Predicted Spectroscopic Data

The following tables summarize the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-Nitrobenzohydrazide**. These predictions are derived from the analysis of known data for 3-nitrobenzohydrazide, 4-nitrobenzohydrazide, 2-nitrobenzamide, and other related structures.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted <sup>1</sup>H NMR Spectral Data for **2-Nitrobenzohydrazide**

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
~7.6 - 7.9	Multiplet	4H	Aromatic Protons (C <sub>3</sub> -H, C <sub>4</sub> -H, C <sub>5</sub> -H, C <sub>6</sub> -H)
~4.5 - 5.0	Broad Singlet	2H	-NH <sub>2</sub>
~9.5 - 10.0	Singlet	1H	-NH-

Solvent: DMSO-d<sub>6</sub>

Table 2: Predicted <sup>13</sup>C NMR Spectral Data for **2-Nitrobenzohydrazide**

Chemical Shift ( $\delta$ , ppm)	Assignment
~165	C=O
~148	C-NO <sub>2</sub>
~133	Aromatic CH
~130	Aromatic C-C=O
~129	Aromatic CH
~124	Aromatic CH
~122	Aromatic CH

Solvent: DMSO-d<sub>6</sub>

## Infrared (IR) Spectroscopy

Table 3: Predicted FT-IR Spectral Data for **2-Nitrobenzohydrazide**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3300 - 3400	Strong, Broad	N-H Stretching (asymmetric and symmetric)
~3050	Medium	Aromatic C-H Stretching
~1660	Strong	C=O Stretching (Amide I)
~1600	Medium	N-H Bending (Amide II)
~1520	Strong	Asymmetric NO <sub>2</sub> Stretching
~1340	Strong	Symmetric NO <sub>2</sub> Stretching
~1300	Medium	C-N Stretching
700 - 900	Medium-Strong	Aromatic C-H Bending (out-of-plane)

Sample Preparation: KBr pellet

## Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **2-Nitrobenzohydrazide**

m/z	Relative Intensity	Assignment
181	High	[M] <sup>+</sup> (Molecular Ion)
151	Medium	[M - NH <sub>2</sub> NH] <sup>+</sup>
150	High	[M - NH <sub>2</sub> NH <sub>2</sub> ] <sup>+</sup>
134	Medium	[M - NO <sub>2</sub> ] <sup>+</sup>
122	Medium	[C <sub>7</sub> H <sub>6</sub> O <sub>2</sub> ] <sup>+</sup>
104	Medium	[C <sub>7</sub> H <sub>4</sub> O] <sup>+</sup>
92	Medium	[C <sub>6</sub> H <sub>4</sub> O] <sup>+</sup>
76	High	[C <sub>6</sub> H <sub>4</sub> ] <sup>+</sup>

Ionization Method: Electron Ionization (EI)

## Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Instrument-specific parameters may require optimization.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Nitrobenzohydrazide** in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO- $d_6$ ).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard ( $\delta$  0.00 ppm).
- Data Acquisition:
  - Acquire  $^1\text{H}$  NMR spectra on a 300 MHz or higher field NMR spectrometer.
  - Acquire  $^{13}\text{C}$  NMR spectra on the same instrument, typically at a frequency of 75 MHz.
- Data Processing: Process the raw data using appropriate software to perform Fourier transformation, phase correction, and baseline correction.

### Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
  - Thoroughly grind 1-2 mg of **2-Nitrobenzohydrazide** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
  - Place the mixture in a pellet press and apply pressure to form a thin, transparent pellet.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder and record the sample spectrum over a range of 4000-400  $\text{cm}^{-1}$ .

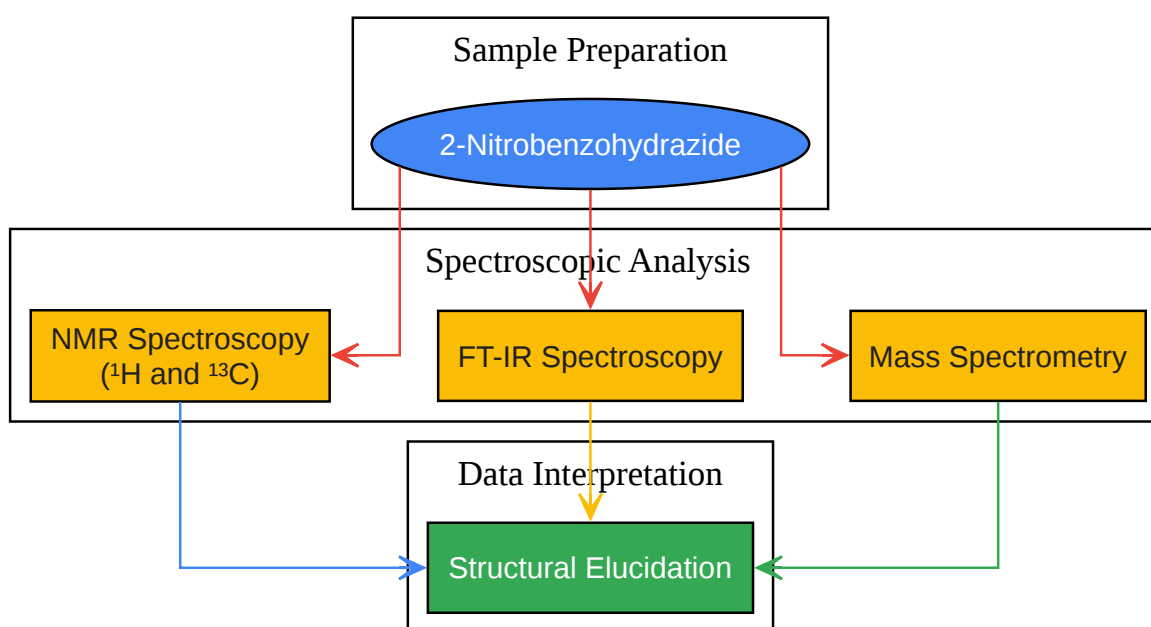
- **Data Processing:** The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.

## Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a small amount of **2-Nitrobenzohydrazide** into the mass spectrometer, typically via a direct insertion probe for solid samples or after separation by gas chromatography.
- **Ionization:** Utilize electron ionization (EI) at a standard energy of 70 eV to generate the molecular ion and fragment ions.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The abundance of each ion is measured by a detector, and the resulting data is plotted as a mass spectrum.

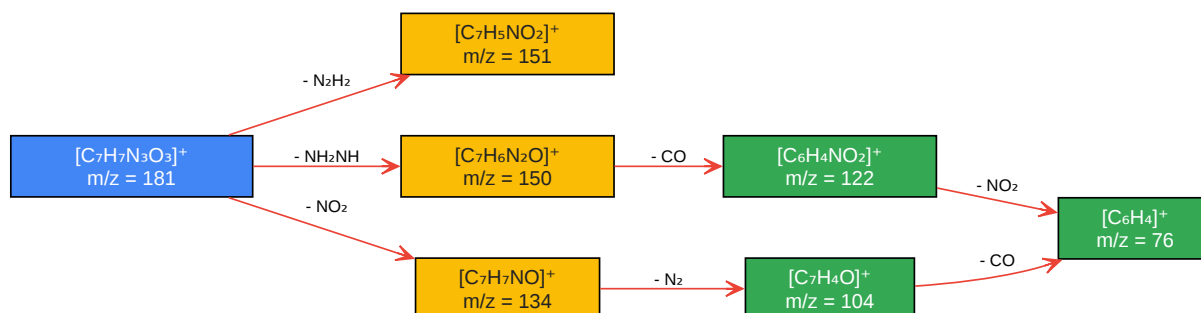
## Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis and a predicted fragmentation pathway for **2-Nitrobenzohydrazide** in mass spectrometry.



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### Spectroscopic analysis workflow for **2-Nitrobenzohydrazide**.



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### Predicted fragmentation of **2-Nitrobenzohydrazide** in MS.

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